

3-Allyloxypropionic Acid: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: 3-Allyloxypropionic Acid

CAS No.: 22577-15-7

Cat. No.: B1268298

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Introduction

3-Allyloxypropionic acid (CAS No. 22577-15-7) is a carboxylic acid derivative with potential applications in various fields of chemical synthesis and material science.^[1] Its structure, featuring both a carboxylic acid group and an allyl ether, makes it a versatile building block for the synthesis of more complex molecules and polymers. This document provides a comprehensive overview of the known physicochemical properties of **3-Allyloxypropionic Acid**, detailed experimental protocols for its synthesis and characterization, and graphical representations of key experimental workflows.

Core Physicochemical Properties

The following table summarizes the key physicochemical properties of **3-Allyloxypropionic Acid**. It is important to note that while some properties have been experimentally determined, others are based on computational models and should be considered as estimates.

Property	Value	Source(s)
IUPAC Name	3-(prop-2-en-1-yloxy)propanoic acid	PubChem[1]
Molecular Formula	C ₆ H ₁₀ O ₃	PubChem[1]
Molecular Weight	130.14 g/mol	PubChem[1]
Physical Form	Solid	Sigma-Aldrich[2]
Melting Point	Data not available	
Boiling Point	Data not available	
pKa (Predicted)	Approximately 4.5 - 5.0 (based on similar short-chain carboxylic acids like 3-Hydroxypropionic acid with a pKa of 4.9)	Wikipedia[3]
XLogP3-AA (Computed)	0.2	PubChem[1]
Topological Polar Surface Area (Computed)	46.5 Å ²	PubChem[1]
Solubility	Data not available; expected to have some solubility in water and be soluble in organic solvents like ethanol and diethyl ether.	

Spectral Information

- Mass Spectrometry (GC-MS): A mass spectrum is available in the NIST Mass Spectrometry Data Center.[1]
- Infrared (IR) Spectroscopy: An FTIR spectrum, obtained from a neat sample using a capillary cell, is available on SpectraBase.[1]

- NMR Spectroscopy: Specific experimental ^1H and ^{13}C NMR data for **3-Allyloxypropionic Acid** are not readily available in public databases. However, based on the structure and data for analogous compounds like propanoic acid, the following characteristic signals can be predicted:
 - ^1H NMR: Signals corresponding to the allyl group protons (vinyl and methylene adjacent to the oxygen), the two methylene groups of the propionic acid backbone, and a broad singlet for the carboxylic acid proton.
 - ^{13}C NMR: Resonances for the carbonyl carbon, the two carbons of the allyl double bond, and the three methylene carbons.[\[4\]](#)[\[5\]](#)

Experimental Protocols

Synthesis of 3-Allyloxypropionic Acid via Michael Addition

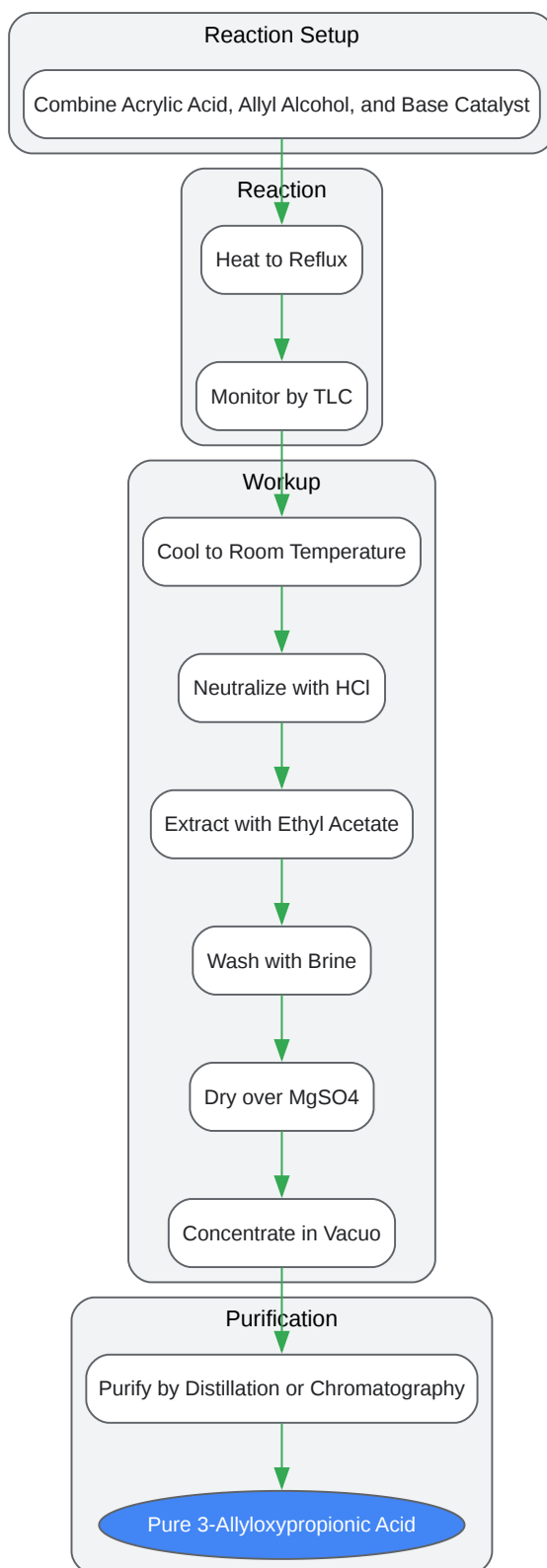
A plausible synthetic route to **3-Allyloxypropionic Acid** is the Michael addition of allyl alcohol to acrylic acid. This reaction is typically catalyzed by a base.

Materials:

- Acrylic acid
- Allyl alcohol
- A suitable base catalyst (e.g., sodium hydroxide, potassium carbonate)
- An appropriate solvent (e.g., tetrahydrofuran (THF) or the reaction can be run neat)
- Hydrochloric acid (for neutralization)
- Ethyl acetate (for extraction)
- Brine
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine acrylic acid and a molar excess of allyl alcohol.
- Add a catalytic amount of the base to the mixture.
- Heat the reaction mixture to reflux and monitor the progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Neutralize the mixture with a dilute solution of hydrochloric acid.
- Extract the product into an organic solvent such as ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude **3-Allyloxypropionic Acid** by vacuum distillation or column chromatography.



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Synthesis Workflow for **3-Allyloxypropionic Acid**

Determination of pKa by Potentiometric Titration

The acid dissociation constant (pKa) can be determined by potentiometric titration, which involves monitoring the pH of a solution of the acid as a titrant (a strong base) is added.

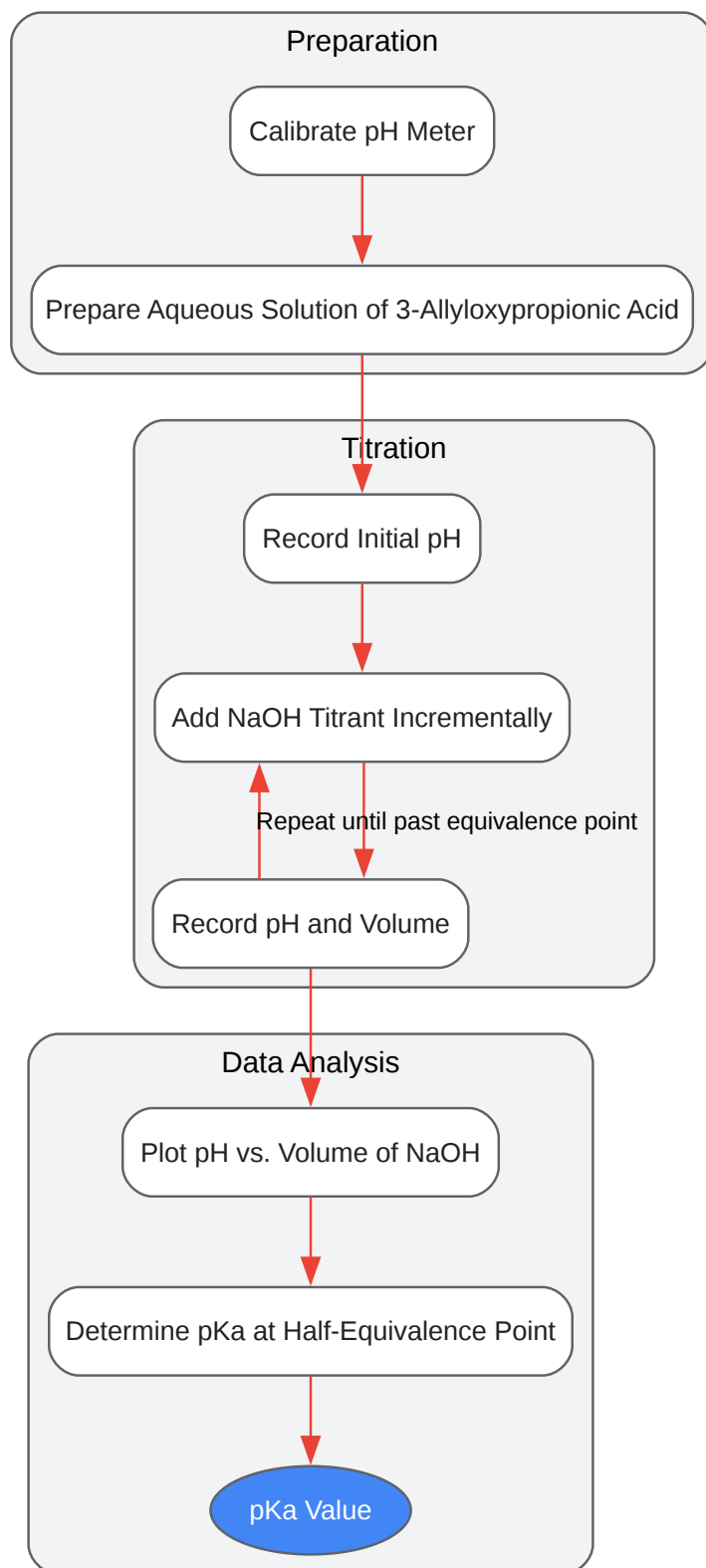
Materials:

- **3-Allyloxypropionic Acid**
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Deionized water
- pH meter with a combination electrode
- Buret
- Magnetic stirrer and stir bar

Procedure:

- Calibrate the pH meter using standard buffer solutions (e.g., pH 4, 7, and 10).
- Accurately weigh a sample of **3-Allyloxypropionic Acid** and dissolve it in a known volume of deionized water to create a solution of known concentration.
- Place the solution in a beaker with a magnetic stir bar and immerse the pH electrode.
- Fill a buret with the standardized NaOH solution.
- Record the initial pH of the acid solution.
- Add the NaOH solution in small, precise increments (e.g., 0.1-0.2 mL).
- After each addition, allow the pH to stabilize and record the pH and the total volume of titrant added.
- Continue the titration past the equivalence point, where a sharp change in pH is observed.

- Plot the pH versus the volume of NaOH added. The pKa is the pH at the half-equivalence point (the point where half of the acid has been neutralized).



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Workflow for pKa Determination by Potentiometric Titration

Determination of Aqueous Solubility by the Shake-Flask Method

The shake-flask method is a standard technique for determining the equilibrium solubility of a compound in a specific solvent.

Materials:

- **3-Allyloxypropionic Acid**
- Aqueous buffer of desired pH
- Shaker or agitator in a temperature-controlled environment
- Centrifuge or filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

Procedure:

- Add an excess amount of solid **3-Allyloxypropionic Acid** to a known volume of the aqueous buffer in a sealed flask.
- Agitate the flask at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid should be visible.
- After equilibration, cease agitation and allow the solid to settle.
- Carefully separate the saturated solution from the excess solid by centrifugation or filtration. Ensure that no solid particles are carried over.
- Analyze the concentration of **3-Allyloxypropionic Acid** in the clear, saturated solution using a pre-calibrated analytical method.

- The determined concentration represents the equilibrium solubility of the compound under the specified conditions.

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